

Overview of 3-Nitropropionic Acid (3-NPA) Derivatives

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Compound Focus: 3-Oxopropanoic acid

CAS No.: 926-61-4

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3-Nitropropionic acid is a neurotoxin found in certain fungi and plants. Its utility in modeling Huntington's disease and oxidative stress has garnered significant research interest [1]. Derivatives of 3-NPA, formed through esterification, have a wide range of biological activities [1].

The table below summarizes some characterized 3-NPA sugar ester derivatives:

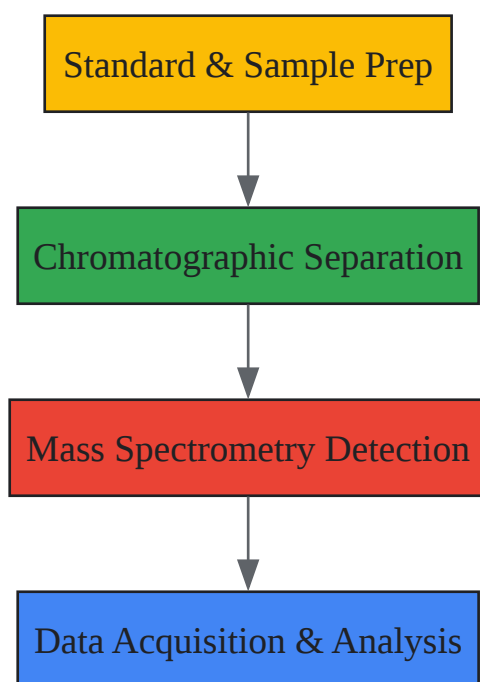
Derivative Name	Structural Features	Reported Biological Activities
Hiptagin (2) [1]	3-NPA glycoside	Antifeedant activity against insect larvae; Activates the Nrf2-ARE pathway (potential for oxidative stress-related diseases) [1].
Karakin (3) [1]	Trisubstituted sugar ester	Toxic to insects and non-ruminants; Disrupts pro-nerve growth factor (proNGF) cellular internalization [1].
Corollin (10) [1]	Not specified in detail	Induces cardiotoxic effects (heart rate reduction and increased contractility) in animal models [1].

Derivative Name	Structural Features	Reported Biological Activities
Compound 11 [1]	Not specified in detail	Induces cardiotoxic effects (heart rate reduction and increased contractility) in animal models [1].
2,3,4,6-tetra-O-(3-nitropropanoyl)- α -L-galactopyranose (17) [1]	Tetrasubstituted sugar ester	Specifically inhibits proNGF signaling [1].

General Experimental Context from Search Results

While specific protocols for testing 3-NPA derivatives are not detailed, the search results describe general experimental approaches for evaluating similar acid derivatives, which may provide useful methodological context.

- Antimicrobial Evaluation:** Synthesized compounds can be evaluated *in vitro* for antimicrobial activity against Gram-positive bacteria (e.g., *Staphylococcus aureus*, *Bacillus subtilis*), Gram-negative bacteria (e.g., *Escherichia coli*), and fungal strains (e.g., *Candida albicans*, *Aspergillus niger*) using methods like the tube dilution method. The results are often expressed as pMIC (negative logarithm of the minimum inhibitory concentration) values [2].
- LC-MS/MS Analysis for Acid Derivatives:** For the analysis of malic acid derivatives, a detailed LC-MS/MS method can be employed [3]. The general workflow is summarized in the diagram below.



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Experimental Workflow for LC-MS/MS Analysis

This method typically involves [3]:

- **Chromatography:** Using a C18 reversed-phase column with a mobile phase gradient of water (with 0.05% formic acid) and acetonitrile.
- **Mass Spectrometry:** Operating in negative ion spray ionization mode with Multiple Reaction Monitoring (MRM) to detect specific parent ion-to-product ion transitions.
- **Quantification:** Using a calibration curve of a standard (e.g., 2-hexyl malate) for quantification, requiring a high correlation coefficient ($R^2 > 0.98$).

Suggestions for Further Research

To gather the specific information you need on **3-oxopropanoic acid** derivatives, I suggest the following steps:

- **Refine Your Search Terms:** Use more specific nomenclature in scientific databases. "Malonic semialdehyde" is the common name for **3-oxopropanoic acid**, so searching for "**malonic semialdehyde derivatives**" or "**3-oxopropanoic acid biological activity**" may yield more relevant results.

- **Explore Specialized Databases:** Search in dedicated chemical and pharmacological databases like PubChem, SciFinder, Reaxys, or Google Scholar for journal articles on the synthesis, modification, and bioactivity of malonic semialdehyde.
- **Investigate Metabolic Pathways:** **3-Oxopropanoic acid** is an intermediate in several metabolic pathways (e.g., valine, pyrimidine, and β -alanine metabolism). Research focusing on its role in **cellular metabolism and signaling** could provide insights into its physiological and pathological significance.

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References

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2. Synthesis, antimicrobial evaluation and QSAR studies of ... [sciencedirect.com]
3. Malic Acid Derivative - an overview [sciencedirect.com]

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